

Technical Support Center: 5-Chloro-3-phenyl-1H-pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name: 5-chloro-3-phenyl-1H-pyrazole-4-carbaldehyde

CAS No.: 139157-42-9

Cat. No.: B11799830

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CAS Registry Number: 139157-42-9 (Generic reference for the structure; verify specific isomer)

Common Name: Vilsmeier Adduct of 3-Phenyl-5-pyrazolone^[1]

Core Troubleshooting & FAQs

Direct solutions to common experimental failures encountered during synthesis and isolation.

Q1: My crude product is a dark brown, sticky tar instead of a solid. How do I recover the product?

Diagnosis: This is a classic symptom of thermal decomposition or incomplete quenching of the Vilsmeier-Haack reagent (POCl₃/DMF). The "tar" consists of phosphorous-polymer byproducts and charred organics. Corrective Protocol:

- Aggressive Quenching: Pour the reaction mixture slowly into a vigorously stirred slurry of crushed ice and sodium acetate (buffering prevents acid-catalyzed hydrolysis).

- Induction: If the oil does not solidify, scratch the flask walls with a glass rod or add a seed crystal of the pure aldehyde.
- Trituration: Decant the aqueous layer and triturate the oily residue with cold ethanol or diethyl ether. This often induces crystallization of the pyrazole while keeping tars in solution.

Q2: The melting point is significantly lower than the literature value (Observed: 140–160°C; Target: ~191°C).

Diagnosis: The presence of unreacted starting material (3-phenyl-1H-pyrazol-5-one) or the hydrolyzed byproduct (4-formyl-5-hydroxy derivative) is likely. Corrective Protocol:

- Check TLC: Run TLC (Eluent: Ethyl Acetate/Hexane 1:2). The chloro-aldehyde is less polar than the starting pyrazolone.
- Purification: Perform a hot filtration during recrystallization. Dissolve the crude in boiling ethanol; if insoluble particles remain (likely inorganic salts or polymers), filter hot before cooling.

Q3: I see a loss of the chlorine atom (Hydrolysis) during workup.

Diagnosis: The C-5 chlorine atom is susceptible to nucleophilic attack, especially in hot acidic or basic media. Prevention:

- Avoid boiling water: Never boil the crude solid in water to remove salts. Use cold water washes.
- Neutralize gently: When neutralizing the Vilsmeier intermediate, keep the pH near 7–8. High pH (>10) promotes substitution of –Cl with –OH.

Optimized Purification Protocols

Standardized workflows to achieve >98% purity.

Method A: Recrystallization (Primary Method)

This method is effective for removing colored impurities and trace starting materials.

- Solvent Selection: Ethanol (95% or absolute) is the gold standard. The compound has a high temperature coefficient of solubility in ethanol (soluble hot, insoluble cold).
- Dissolution: Place the crude solid in a flask. Add minimum boiling ethanol until dissolved.
 - Tip: If the solution is dark, add activated charcoal (1-2% w/w), boil for 5 minutes, and filter through Celite while hot.
- Crystallization: Allow the filtrate to cool slowly to room temperature, then place in an ice bath (0–4°C) for 2 hours. Rapid cooling traps impurities.
- Isolation: Filter the beige/white needles and wash with cold ethanol (2 x 5 mL).
- Drying: Dry under vacuum at 60°C. Prolonged heating above 100°C may cause degradation.

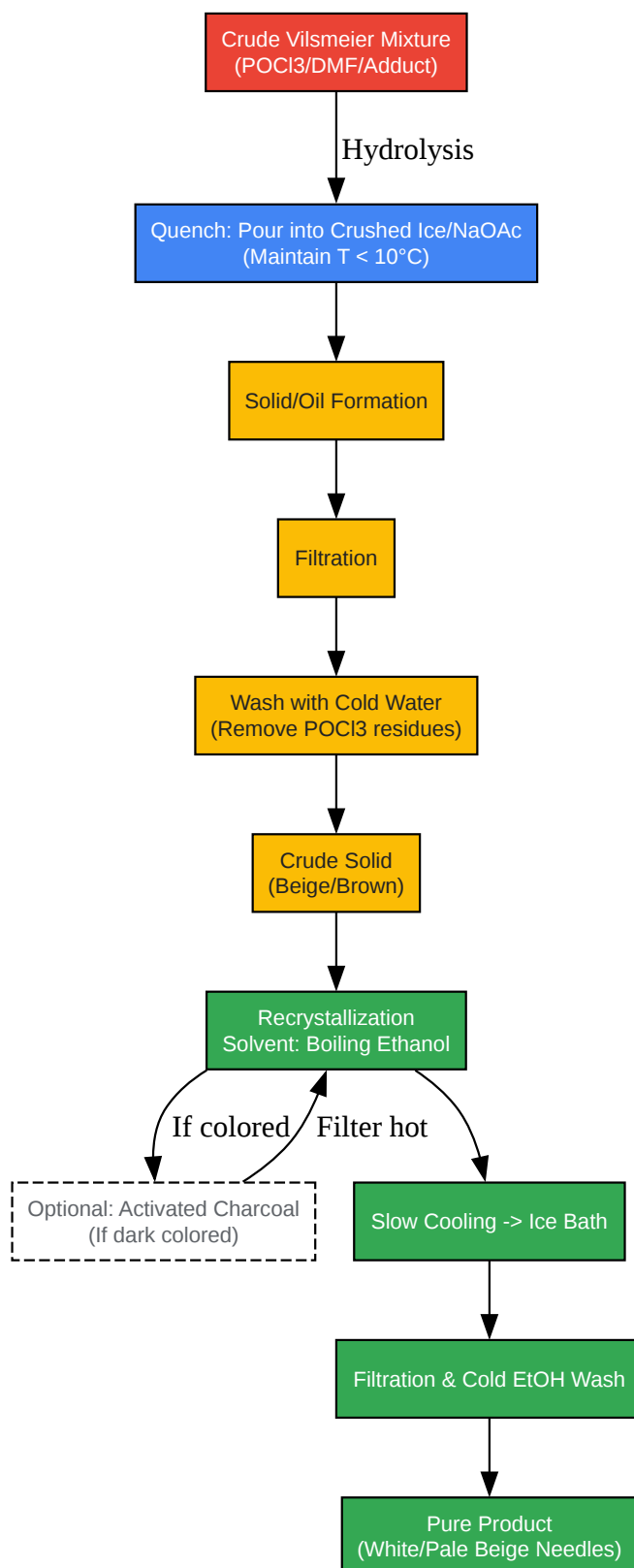
Method B: Acid-Base Reprecipitation (For Stubborn Impurities)

Note: Use this only if recrystallization fails, as the chloro group is sensitive.

- Dissolve crude in minimal DMF.
- Precipitate by slow addition into a large excess of ice-cold water.
- Filter immediately to minimize hydrolysis risk.

Decision Tree: Purification Workflow

The following diagram illustrates the logical flow for processing the crude Vilsmeier reaction mixture to isolate pure **5-chloro-3-phenyl-1H-pyrazole-4-carbaldehyde**.



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Caption: Step-by-step purification workflow from crude reaction mixture to isolated pure crystals.

Technical Data & Specifications

Reference values for quality control validation.

Property	Specification	Notes
Appearance	Pale beige to white powder/needles	Dark brown indicates oxidation or tar contamination.
Melting Point	191°C	Literature range varies slightly; sharp melting point indicates high purity [1].
Solubility	Soluble: DMF, DMSO, Hot Ethanol Insoluble: Water, Cold Hexane	Use Ethanol for recrystallization; DMF for reactions.
IR Spectrum	1646 cm ⁻¹ (C=O), 2836/2778 cm ⁻¹ (CHO)	Characteristic aldehyde stretch is critical for ID [1].
¹ H NMR (DMSO-d ₆)	δ 9.95 (s, 1H, CHO) δ 7.5–7.8 (m, 5H, Ar-H)	Aldehyde proton singlet at ~9.9 ppm confirms formylation [1].

References

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Sources

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